

An In-depth Technical Guide to the Spectroscopic Data of 2,2-Dimethylthiirane

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Compound of Interest

Compound Name: 2,2-Dimethylthiirane

CAS No.: 3772-13-2

Cat. No.: B1580642

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the spectroscopic properties of **2,2-Dimethylthiirane** (also known as isobutylene sulfide), a heterocyclic organic compound of interest in various chemical and pharmaceutical research domains. This document delves into the theoretical underpinnings and practical applications of key spectroscopic techniques for the characterization of this molecule, including Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Infrared (IR) Spectroscopy, Mass Spectrometry (MS), and Raman Spectroscopy. Detailed experimental protocols, data interpretation, and causality behind experimental choices are discussed to provide a self-validating framework for researchers. All presented data is supported by authoritative sources and compiled for facile reference.

Introduction

2,2-Dimethylthiirane, a strained three-membered ring containing a sulfur atom, presents a unique structural motif that imparts distinct chemical reactivity and spectroscopic features. Its molecular formula is $\text{C}_4\text{H}_8\text{S}$, and its structure consists of a propane backbone with a sulfur

atom bridging the C1 and C2 positions, and two methyl groups attached to the C2 position. The inherent ring strain and the presence of the heteroatom make it a valuable synthon in organic chemistry and a subject of interest in medicinal chemistry for the development of novel therapeutic agents.

Accurate and unambiguous characterization of **2,2-Dimethylthiirane** is paramount for its application in synthesis and drug development. Spectroscopic techniques provide a powerful arsenal for elucidating its molecular structure, identifying functional groups, and confirming its purity. This guide aims to be an authoritative resource for scientists, providing not only the spectral data but also the rationale behind the acquisition and interpretation of this data.

Synthesis of 2,2-Dimethylthiirane

A common and efficient method for the synthesis of thiiranes is the reaction of the corresponding epoxide with a sulfur-transfer reagent. For **2,2-Dimethylthiirane**, a reliable synthesis route involves the reaction of 2,2-dimethyloxirane (isobutylene oxide) with thiourea.

Reaction Principle

The synthesis proceeds via a nucleophilic ring-opening of the epoxide by thiourea, followed by an intramolecular cyclization to form the thiirane ring and urea as a byproduct. The reaction is typically carried out in a suitable solvent and can be catalyzed by mild acid.



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Caption: Synthesis of **2,2-Dimethylthiirane** from 2,2-dimethyloxirane.

Detailed Experimental Protocol

Materials:

- 2,2-Dimethyloxirane (Isobutylene oxide)
- Thiourea

- Methanol
- Water
- Diethyl ether
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve thiourea (1.1 equivalents) in a mixture of methanol and water (e.g., 9:1 v/v).
- Add 2,2-dimethyloxirane (1.0 equivalent) to the solution.
- Heat the reaction mixture to reflux and maintain for a period of 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After completion, allow the mixture to cool to room temperature.
- Remove the methanol under reduced pressure using a rotary evaporator.
- To the remaining aqueous solution, add diethyl ether and transfer the mixture to a separatory funnel.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers and wash with brine (saturated NaCl solution).

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude **2,2-Dimethylthiirane**.
- Purify the product by distillation to yield pure **2,2-Dimethylthiirane** as a colorless liquid.

Spectroscopic Data and Analysis

The following sections detail the characteristic spectroscopic data for **2,2-Dimethylthiirane**. The data presented is a compilation from authoritative spectral databases.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules, providing detailed information about the chemical environment of ^1H and ^{13}C nuclei.

The ^1H NMR spectrum of **2,2-Dimethylthiirane** is relatively simple due to the molecule's symmetry. It exhibits two distinct signals.

Table 1: ^1H NMR Spectral Data for **2,2-Dimethylthiirane**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~1.5	Singlet	6H	Two equivalent methyl groups ($-\text{CH}_3$)
~2.1	Singlet	2H	Methylene protons of the thiirane ring ($-\text{CH}_2$)

Causality behind the Spectrum: The two methyl groups are chemically equivalent as they are attached to the same quaternary carbon atom, resulting in a single resonance with an integration of 6H. The absence of adjacent protons leads to a singlet multiplicity. The two protons of the methylene group in the thiirane ring are also equivalent and give rise to a single peak with an integration of 2H. Their downfield shift compared to the methyl protons is due to the influence of the adjacent sulfur atom.

The ^{13}C NMR spectrum of **2,2-Dimethylthiirane** is also straightforward, showing three distinct carbon signals.

Table 2: ^{13}C NMR Spectral Data for **2,2-Dimethylthiirane**

Chemical Shift (δ , ppm)	Assignment
~25	Methyl carbons ($-\text{CH}_3$)
~35	Methylene carbon of the thiirane ring ($-\text{CH}_2$)
~40	Quaternary carbon of the thiirane ring ($-\text{C}(\text{CH}_3)_2$)

Causality behind the Spectrum: The two methyl carbons are equivalent and thus produce a single signal. The methylene carbon and the quaternary carbon of the three-membered ring are in unique chemical environments and therefore resonate at different chemical shifts. The chemical shifts are in the expected region for sp^3 hybridized carbons, with the carbons of the thiirane ring being slightly deshielded due to the ring strain and the presence of the sulfur atom.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable tool for identifying the functional groups present in a molecule by detecting the vibrations of its bonds.

Table 3: Key IR Absorption Bands for **2,2-Dimethylthiirane**

Wavenumber (cm^{-1})	Intensity	Assignment
~2960	Strong	C-H stretching (asymmetric) of methyl groups
~2870	Strong	C-H stretching (symmetric) of methyl groups
~1460	Medium	C-H bending (scissoring) of methylene group
~1370	Medium	C-H bending (symmetric) of methyl groups
~650	Medium	C-S stretching

Data Interpretation: The IR spectrum is dominated by absorptions corresponding to C-H vibrations of the methyl and methylene groups. The presence of a band in the region of 600-700 cm^{-1} is characteristic of the C-S stretching vibration, confirming the presence of the thiirane ring. The absence of strong absorptions in other regions (e.g., no O-H or C=O stretching bands) indicates the purity of the compound.

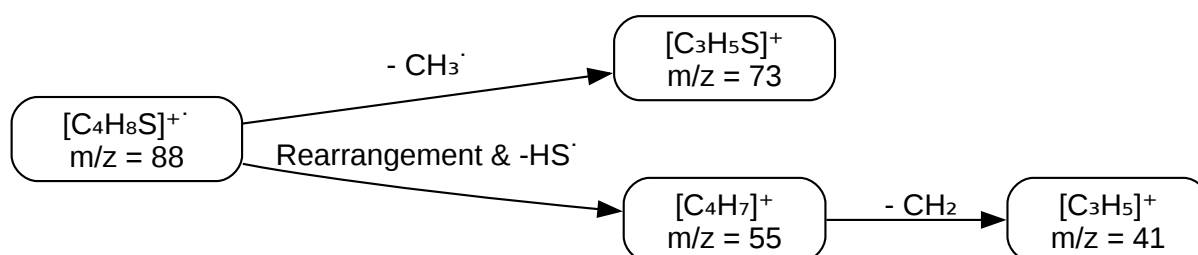
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

Table 4: Major Fragments in the Mass Spectrum of **2,2-Dimethylthiirane**

m/z	Relative Intensity (%)	Assignment
88	High	Molecular ion $[\text{M}]^+$
73	Medium	$[\text{M} - \text{CH}_3]^+$
55	High	$[\text{C}_4\text{H}_7]^+$
41	High	$[\text{C}_3\text{H}_5]^+$

Fragmentation Analysis: The mass spectrum of **2,2-Dimethylthiirane** shows a prominent molecular ion peak at m/z 88, corresponding to its molecular weight. A significant fragment is observed at m/z 73, resulting from the loss of a methyl radical. The base peak is often observed at m/z 55, which can be attributed to the formation of a stable allyl cation after rearrangement. The peak at m/z 41 corresponds to the allyl cation.



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Caption: Proposed fragmentation pathway of **2,2-Dimethylthiirane**.

Raman Spectroscopy

Raman spectroscopy provides complementary information to IR spectroscopy, particularly for symmetric vibrations and bonds that are weakly polar.

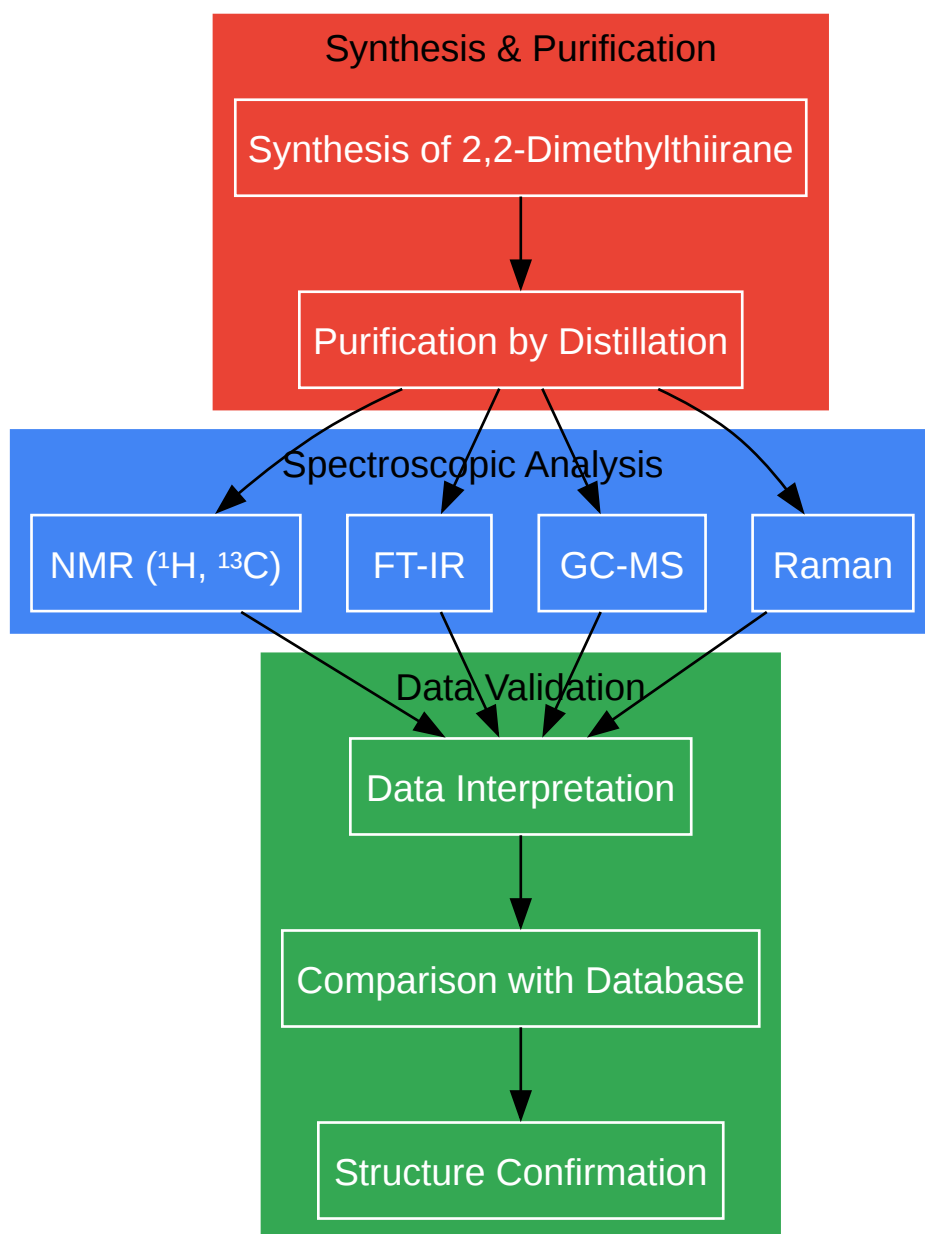
Table 5: Prominent Raman Shifts for **2,2-Dimethylthiirane**

Raman Shift (cm ⁻¹)	Intensity	Assignment
~2920	Strong	C-H stretching (symmetric) of methyl groups
~1450	Medium	C-H bending
~650	Strong	C-S stretching (symmetric)
~300	Strong	Ring deformation

Rationale for Analysis: The C-S symmetric stretching vibration, which may be weak in the IR spectrum, often gives a strong signal in the Raman spectrum. This makes Raman spectroscopy particularly useful for confirming the presence and integrity of the thiirane ring. The low-frequency region reveals information about the skeletal vibrations and deformations of the three-membered ring.

Experimental Workflow and Self-Validation

To ensure the scientific integrity of the data, a systematic workflow should be followed for the spectroscopic analysis of **2,2-Dimethylthiirane**.



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